

1-Octylpyridinium bromide ionic liquid classification

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Octylpyridinium bromide

CAS No.: 2534-66-9

Cat. No.: B1585554

[Get Quote](#)

Abstract

1-Octylpyridinium bromide ([C8Py]Br), a prominent member of the ionic liquid (IL) family, has garnered significant attention across various scientific disciplines. Its unique physicochemical properties, stemming from its molecular architecture, render it a versatile compound with applications ranging from materials science to drug delivery. This technical guide provides a comprehensive overview of **1-octylpyridinium bromide**, delving into its classification, synthesis, and detailed characterization. Furthermore, it explores its burgeoning role in drug development, supported by field-proven insights and established experimental protocols.

Introduction: Situating 1-Octylpyridinium Bromide in the Landscape of Ionic Liquids

Ionic liquids are a class of salts that exist in a liquid state below 100°C.^[1] Their defining characteristics include low volatility, high thermal stability, and the ability to dissolve a wide array of both organic and inorganic compounds.^[1] **1-Octylpyridinium bromide**, with the chemical formula C₁₃H₂₂BrN, is a quaternary ammonium salt that exemplifies these properties.^[1] Its structure comprises a pyridinium cation, where a nitrogen atom is substituted with an

octyl group, and a bromide anion.[1] This amalgamation of a large organic cation and an inorganic anion is responsible for its low melting point and other hallmark features of ionic liquids.[1]

The amphiphilic nature of **1-octylpyridinium bromide**, featuring a hydrophilic pyridinium head and a hydrophobic octyl tail, underpins its utility as a surfactant and its potential in forming micelles for drug delivery systems.[1] The tunability of its properties, achieved through modifications to the cation or anion, makes it a valuable precursor in the synthesis of a diverse range of functionalized ionic liquids.[1][2]

Synthesis and Physicochemical Characterization

The synthesis and thorough characterization of **1-octylpyridinium bromide** are paramount to ensuring its purity and suitability for various applications.

Established Synthetic Pathways

The most common and direct method for preparing **1-octylpyridinium bromide** is through the quaternization of pyridine with 1-bromooctane.[1][3] This nucleophilic substitution (SN2) reaction involves the nitrogen atom of the pyridine ring attacking the primary carbon of 1-bromooctane, forming a new carbon-nitrogen bond.[1]

A secondary, two-step pathway involves an anion metathesis reaction. The initially synthesized bromide salt serves as a precursor, allowing for the exchange of the bromide anion with other anions, thereby creating a variety of 1-octylpyridinium-based ionic liquids with tailored properties.[1]

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **1-octylpyridinium bromide** is crucial for its effective application.

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₂ BrN	[1][3][4]
Molecular Weight	272.22 g/mol	[3][4]
CAS Number	2534-66-9	[3][4]
Appearance	White to yellowish solid	[1]
Melting Point	28-30°C	[3]
Decomposition Temperature	236°C	
Solubility	Soluble in polar solvents like DMSO	[1]

Structural Elucidation and Purity Assessment: A Multi-technique Approach

A battery of analytical techniques is employed to confirm the structure and purity of synthesized **1-octylpyridinium bromide**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H-NMR is a cornerstone for structural verification. The spectrum provides a unique fingerprint, with protons on the pyridinium ring appearing at higher ppm values (deshielded) compared to the protons of the octyl chain.[1]
- Elemental Analysis: This technique provides quantitative data on the elemental composition (C, H, N, Br), which is vital for confirming the empirical formula and stoichiometric purity of the compound.[1]
- X-ray Photoelectron Spectroscopy (XPS): XPS is a surface-sensitive technique used to determine the elemental composition and chemical states of atoms. It can confirm the presence of the constituent elements and provide insights into the electronic environment of the bromide ion.[1]

Applications in Drug Development and Beyond

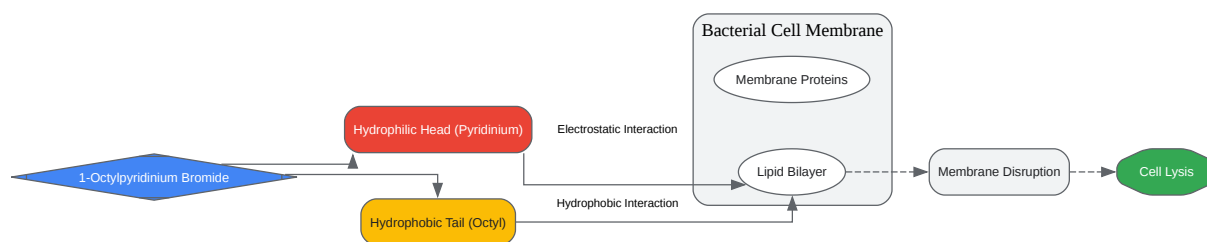
The unique properties of **1-octylpyridinium bromide** have paved the way for its exploration in various applications, particularly in the pharmaceutical and biomedical fields.

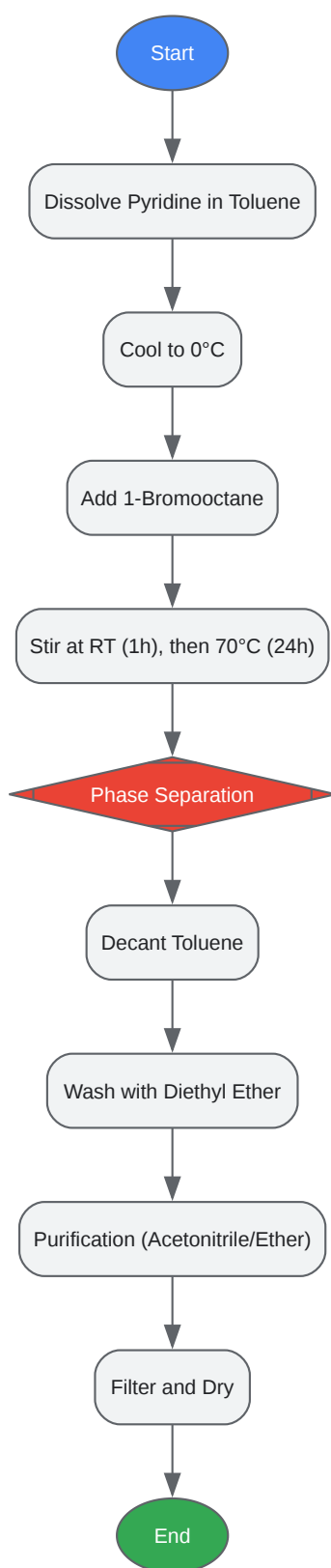
Drug Delivery Systems and Micelle Formation

The amphiphilic nature of **1-octylpyridinium bromide** allows it to self-assemble into micelles in aqueous solutions.^[1] These nanostructures can encapsulate poorly water-soluble drugs, thereby enhancing their solubility and bioavailability.^[1] This is a critical factor in improving the therapeutic efficacy of many pharmaceutical compounds.

Antimicrobial Activity

1-Octylpyridinium bromide belongs to the class of quaternary ammonium compounds (QACs), which are known for their disinfectant and surfactant properties.^[1] Its antimicrobial mechanism is attributed to its cationic, surface-active nature.^[1] The positively charged pyridinium head interacts with the negatively charged components of bacterial cell membranes, while the hydrophobic octyl tail embeds within the lipid core, leading to membrane disruption and cell death.^[1] Studies have shown that the antimicrobial efficacy of pyridinium-based ionic liquids is dependent on the length of the alkyl chain, with hexyl and octyl substitutions showing significant activity against a range of bacteria.^[5]





[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **1-octylpyridinium bromide**.

Determination of Antimicrobial Activity (Minimum Inhibitory Concentration - MIC)

Objective: To determine the minimum concentration of **1-octylpyridinium bromide** that inhibits the visible growth of a microorganism.

Materials:

- **1-Octylpyridinium bromide** stock solution
- Bacterial culture (e.g., *E. coli*, *S. aureus*)
- Mueller-Hinton broth
- 96-well microtiter plate
- Incubator

Procedure:

- Prepare a serial dilution of the **1-octylpyridinium bromide** stock solution in Mueller-Hinton broth in the wells of a 96-well plate.
- Inoculate each well with a standardized suspension of the test bacterium.
- Include a positive control (bacteria in broth without the ionic liquid) and a negative control (broth only).
- Incubate the plate at 37°C for 18-24 hours.
- The MIC is the lowest concentration of **1-octylpyridinium bromide** at which no visible bacterial growth is observed.

Toxicity and Environmental Considerations

While ionic liquids are often touted as "green" solvents due to their low volatility, their toxicity and environmental impact must be carefully assessed. [5][6]The toxicity of pyridinium-based ionic liquids has been shown to increase with the length of the alkyl side chain. [7]Therefore,

while the octyl chain enhances antimicrobial activity, it also increases its potential toxicity to other organisms. [5][6] This underscores the importance of conducting thorough toxicological studies and considering the entire life cycle of the ionic liquid to ensure its responsible use. [5][6]

Conclusion and Future Perspectives

1-Octylpyridinium bromide stands out as a versatile ionic liquid with a growing number of applications, particularly in the pharmaceutical sciences. Its unique combination of properties, including its amphiphilicity and antimicrobial activity, makes it a promising candidate for the development of novel drug delivery systems and antimicrobial agents. Future research should focus on further elucidating its mechanisms of action, optimizing its structure for specific applications, and conducting comprehensive assessments of its long-term toxicity and environmental fate. The continued exploration of **1-octylpyridinium bromide** and its derivatives holds significant potential for advancing various scientific and technological fields.

References

- MDPI. Thermal Analysis of Binary Mixtures of Imidazolium, Pyridinium, Pyrrolidinium, and Piperidinium Ionic Liquids. Available from: [\[Link\]](#)
- National Center for Biotechnology Information. Thermophysical Study of Pyridinium-Based Ionic Liquids Sharing Ions. Available from: [\[Link\]](#)
- Longdom Publishing. Solvent Properties of Pyridinium Ionic Liquids. Available from: [\[Link\]](#)
- ResearchGate. (PDF) Synthesis, Thermal Stability, and Colloid-Chemical Properties of Pyridinium Ionic Liquids with the Bromotrichloroferrate Anion. Available from: [\[Link\]](#)
- Chemical Toxicity Database. RTECS NUMBER-TN5511700. Available from: [\[Link\]](#)
- ACS Publications. Thermophysical Study of Pyridinium-Based Ionic Liquids Sharing Ions. Available from: [\[Link\]](#)
- Royal Society of Chemistry. Toxicity and antimicrobial activity of imidazolium and pyridinium ionic liquids. Available from: [\[Link\]](#)

- ResearchGate. Toxicity and antimicrobial activity of imidazolium and pyridinium ionic liquids. Available from: [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO., LTD. Exploring the Chemical Nature of N-Octylpyridinium Bromide. Available from: [\[Link\]](#)
- ACS Publications. Physicochemical Properties of Hydrophobic Ionic Liquids Containing 1-Octylpyridinium, 1-Octyl-2-methylpyridinium. Available from: [\[Link\]](#)
- ResearchGate. Physicochemical Properties of Hydrophobic Ionic Liquids Containing 1-Octylpyridinium, 1-Octyl-2-methylpyridinium, or 1-Octyl-4-methylpyridinium Cations | Request PDF. Available from: [\[Link\]](#)
- National Center for Biotechnology Information. Ionic Liquids—A Review of Their Toxicity to Living Organisms. Available from: [\[Link\]](#)
- PubMed. Antimicrobial activity of a series of 1-alkyl-2-(4-pyridyl)pyridinium bromides against Gram-Positive and Gram-Negative bacteria. Available from: [\[Link\]](#)
- PubMed. Molecular Modeling of Cetylpyridinium Bromide, a Cationic Surfactant, in Solutions and Micelle. Available from: [\[Link\]](#)
- The Royal Society of Chemistry. Synthesis of quaternary halide salts:. Available from: [\[Link\]](#)
- OSTI.GOV. Physico-chemical properties of hydrophobic ionic liquids containing 1-octylpyridinium, 1-octyl-2-methylpyridinium or 1-octyl-4-methylpyridinium cations (Journal Article). Available from: [\[Link\]](#)
- National Center for Biotechnology Information. 1-Butylpyridinium bromide | C₉H₁₄BrN | CID 2734238. Available from: [\[Link\]](#)
- National Institutes of Health. Synthesis, Characterization, Biological Evaluation, and In Silico Studies of Imidazolium-, Pyridinium-, and Ammonium-Based Ionic Liquids Containing n-Butyl Side Chains. Available from: [\[Link\]](#)
- Queen's University Belfast. Antimicrobial and antibiofilm activities of 1-alkylquinolinium bromide ionic liquids. Available from: [\[Link\]](#)

- ResearchGate. Toxic effects of ionic liquid 1-octyl-3-methylimidazolium bromide on the antioxidant defense system of freshwater planarian, *Dugesia japonica*. Available from: [\[Link\]](#)
- MDPI. Ionic Liquids Toxicity—Benefits and Threats. Available from: [\[Link\]](#)
- Scilit. Molecular Modeling of Cetylpyridinium Bromide, a Cationic Surfactant, in Solutions and Micelle. Available from: [\[Link\]](#)
- ResearchGate. N-octylpyridinium bromide applied to purification of benzene by extractive distillation: Thermodynamic properties for intuitive evaluation of entrainer | Request PDF. Available from: [\[Link\]](#)
- ACS GCI Pharmaceutical Roundtable. Utilizing Micellar Catalysis for Organic Synthesis: A Desk Reference. Available from: [\[Link\]](#)
- NIT Rourkela. The mixing behavior of n-alkylpyridinium bromide–NP-9 mixed surfactant systems. Available from: [\[Link\]](#)
- National Center for Biotechnology Information. Is Micellar Catalysis Green Chemistry?. Available from: [\[Link\]](#)
- National Institutes of Health. Spectroscopic characterization, DFT, antimicrobial activity and molecular docking studies on 4,5-bis[(E)-2-phenylethenyl]-1H,1'H-2,2'-biimidazole. Available from: [\[Link\]](#)
- ResearchGate. The mixing behavior of n-alkylpyridinium bromide–NP9 mixed surfactant systems | Request PDF. Available from: [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. Unlocking the Potential: Applications of N-Butylpyridinium Bromide in Advanced Materials. Available from: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. benchchem.com \[benchchem.com\]](#)
- [2. longdom.org \[longdom.org\]](#)
- [3. nbinno.com \[nbinno.com\]](#)
- [4. chemscene.com \[chemscene.com\]](#)
- [5. Toxicity and antimicrobial activity of imidazolium and pyridinium ionic liquids - Green Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Ionic Liquids—A Review of Their Toxicity to Living Organisms - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [1-Octylpyridinium bromide ionic liquid classification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1585554/docs#1-octylpyridinium-bromide-ionic-liquid-classification\]](https://www.benchchem.com/product/b1585554/docs#1-octylpyridinium-bromide-ionic-liquid-classification)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)